

Personal protective equipment for handling (1R,2S)-2-Methylcyclohexanamine

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Compound of Interest

Compound Name: (1R,2S)-2-Methylcyclohexanamine

Cat. No.: B1595976

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Essential Safety and Handling Guide for (1R,2S)-2-Methylcyclohexanamine

This guide provides crucial safety and logistical information for handling **(1R,2S)-2-Methylcyclohexanamine** (CAS: 79389-37-0), a vital component in various research and development applications. Adherence to these protocols is essential for ensuring a safe laboratory environment and minimizing risk.

Chemical Properties and Hazards:

(1R,2S)-2-Methylcyclohexanamine is a flammable and corrosive liquid that can cause severe skin burns and eye damage.^{[1][2]} It is also harmful if swallowed, inhaled, or in contact with skin.^{[1][3]} The compound is air-sensitive and should be stored in a flammables area.^[1]

| Property | Value |
|-------------------|---------------------------|
| Molecular Formula | C7H15N |
| Molecular Weight | 113.2 g/mol |
| Boiling Point | 149-150°C |
| Flash Point | 29°C / 84.2°F |
| Density | 0.859 g/mL at 20°C |
| Solubility | Slightly soluble in water |

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential exposure. The following table summarizes the recommended equipment for handling this chemical.

| Protection Type | Recommended Equipment | Specifications & Rationale |
|--------------------------|--|--|
| Eye/Face Protection | Tightly fitting safety goggles and a face shield | Protects against splashes and unforeseen reactions. [4] [5] |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile) | Provides protection against skin contact. Gloves should be inspected before use and disposed of after handling. [4] [5] |
| Skin and Body Protection | Laboratory coat, apron, or chemical-protection suit | Must be selected based on the specific laboratory activity and potential for exposure. [4] [5] |
| Respiratory Protection | NIOSH-certified organic vapor/particulate respirator | Recommended when handling outside of a ventilated enclosure to prevent inhalation. [4] [5] |
| Foot Protection | Closed-toe shoes | Prevents injury from spills and dropped objects. [4] |

Operational Plan: Step-by-Step Handling Protocol

Strict adherence to the following procedures is mandatory to minimize risk during handling and use.

- Preparation:

- Ensure the work area is well-ventilated; a chemical fume hood is highly recommended.[4]
[5]
- Confirm that an eyewash station and safety shower are readily accessible.[4][5]
- Assemble all necessary PPE and ensure it is in good condition.[4]
- Have appropriate spill containment materials on hand.[4]

- Handling the Compound:

- Wear all required PPE before handling the chemical.[5]
- Avoid breathing vapors, mist, or gas.[5]
- Prevent contact with skin, eyes, and clothing.[5]
- Use only in a well-ventilated area.[3]
- Keep away from sources of ignition as the substance is flammable.[1][6]

- Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[3][5]
- Keep in a designated flammables area.[1]

Emergency Procedures

| Situation | Action |
|--------------|---|
| Spill | Evacuate the immediate area. Contain the spill using appropriate absorbent materials. Ventilate the area. Follow institutional procedures for hazardous material cleanup. [4] Use non-sparking tools. [6] |
| Fire | Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish. [3] Wear self-contained breathing apparatus for firefighting if necessary. [3] |
| Skin Contact | Immediately take off all contaminated clothing. Rinse skin with plenty of water. Seek immediate medical attention. [2] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [3] |
| Inhalation | Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [3] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. [3] [4] |

Disposal Plan

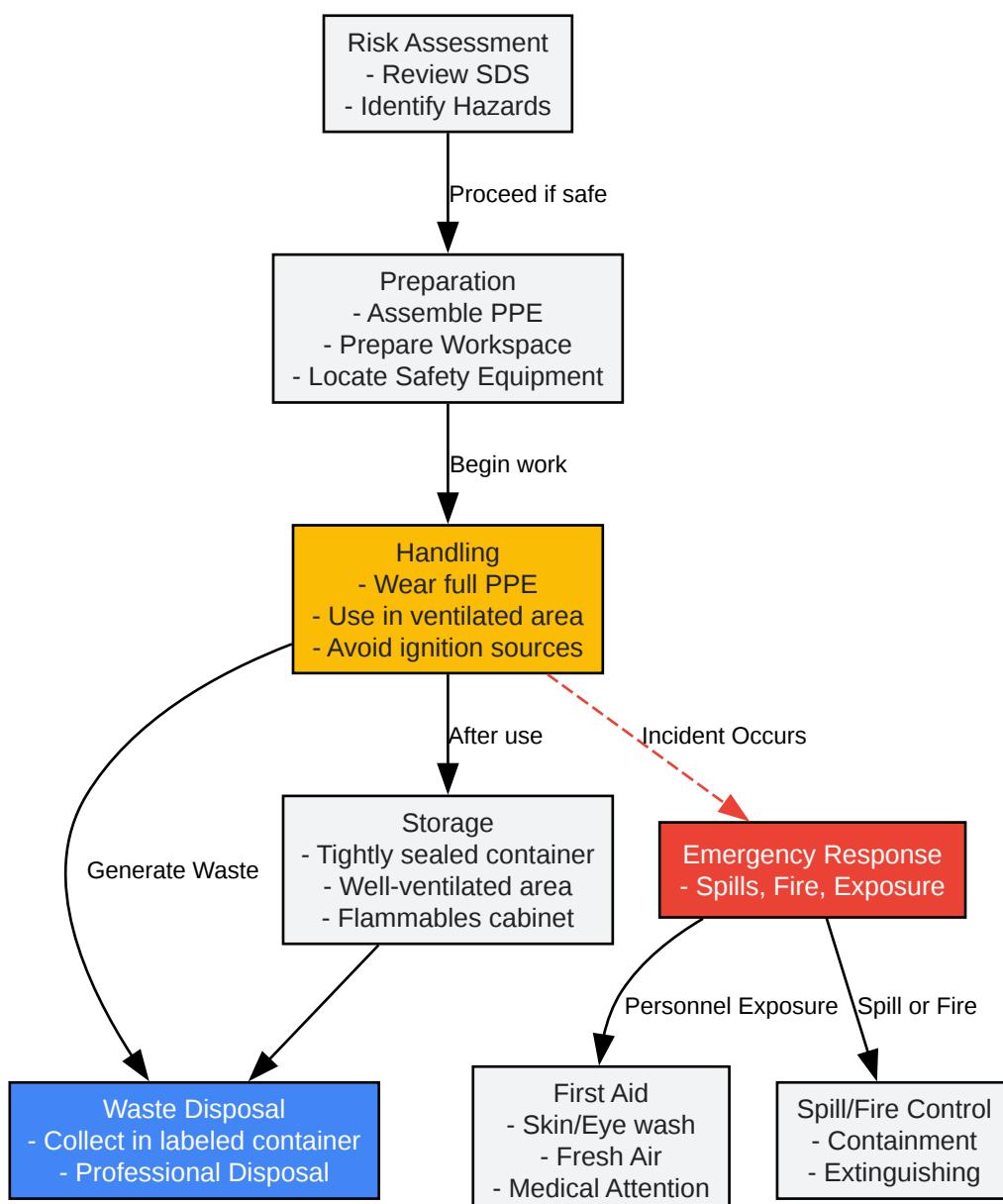
Waste material must be disposed of in accordance with national and local regulations.

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste.
- Labeling: Clearly label the container as "Hazardous Waste" and include the full chemical name.[\[7\]](#)

- Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and disposal.[8] Handle uncleaned containers as you would the product itself.[8]

Safety Workflow Diagram

The following diagram illustrates the logical steps for safely handling **(1R,2S)-2-Methylcyclohexanamine**, from preparation to disposal.



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References

- 1. chembk.com [chembk.com]
- 2. files.dep.state.pa.us [files.dep.state.pa.us]
- 3. beta.lakeland.edu [beta.lakeland.edu]
- 4. benchchem.com [benchchem.com]
- 5. enamine.enamine.net [enamine.enamine.net]
- 6. fishersci.com [fishersci.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
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